

BF738735: A Potent and Selective Tool for Interrogating PI4KIII β Function

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Compound of Interest

Compound Name: BF738735

Cat. No.: B15607767

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Phosphatidylinositol 4-kinase III beta (PI4KIII β) is a crucial lipid kinase that catalyzes the production of phosphatidylinositol 4-phosphate (PI4P), a key signaling lipid primarily localized to the Golgi apparatus. PI4P plays a fundamental role in regulating vesicular trafficking, maintaining Golgi structure, and serving as a docking site for various effector proteins. Notably, a growing body of evidence has implicated PI4KIII β as a critical host factor for the replication of a broad range of RNA viruses, including enteroviruses, rhinoviruses, and coronaviruses. These viruses hijack the PI4KIII β -PI4P pathway to establish their replication organelles, making PI4KIII β an attractive target for the development of broad-spectrum antiviral therapies.

BF738735 is a potent and highly selective small molecule inhibitor of PI4KIII β . Its high affinity and specificity make it an invaluable research tool for elucidating the diverse cellular functions of PI4KIII β and for exploring its potential as a therapeutic target. This document provides detailed application notes and experimental protocols for utilizing **BF738735** in studying PI4KIII β function.

Mechanism of Action

BF738735 acts as a reversible inhibitor of PI4KIII β , binding to the ATP-binding pocket of the enzyme and preventing the phosphorylation of phosphatidylinositol (PI) to PI4P.[\[1\]](#)[\[2\]](#) This inhibition leads to a dose-dependent decrease in cellular PI4P levels, particularly at the Golgi apparatus.[\[2\]](#)[\[3\]](#) The reduction in PI4P disrupts the recruitment of PI4P-binding proteins, such as the oxysterol-binding protein (OSBP), to the Golgi. OSBP is involved in the transport of cholesterol to viral replication organelles, a process essential for the replication of many viruses.[\[2\]](#)[\[3\]](#) By inhibiting PI4KIII β , **BF738735** effectively blocks the formation of these specialized replication compartments, thereby halting viral proliferation.[\[1\]](#)[\[4\]](#)

Data Presentation

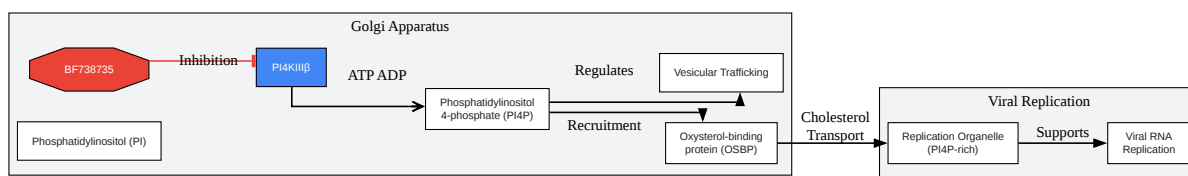
Table 1: In Vitro Kinase Inhibitory Activity of BF738735

Kinase	IC50 (nM)	Selectivity (fold vs. PI4KIII β)	Reference
PI4KIII β	5.7	1	[1] [4]
PI4KIII α	1700	~300	[1] [4]
Other Lipid Kinases	>10,000	>1754	[2] [3]

Table 2: Antiviral Activity and Cytotoxicity of BF738735

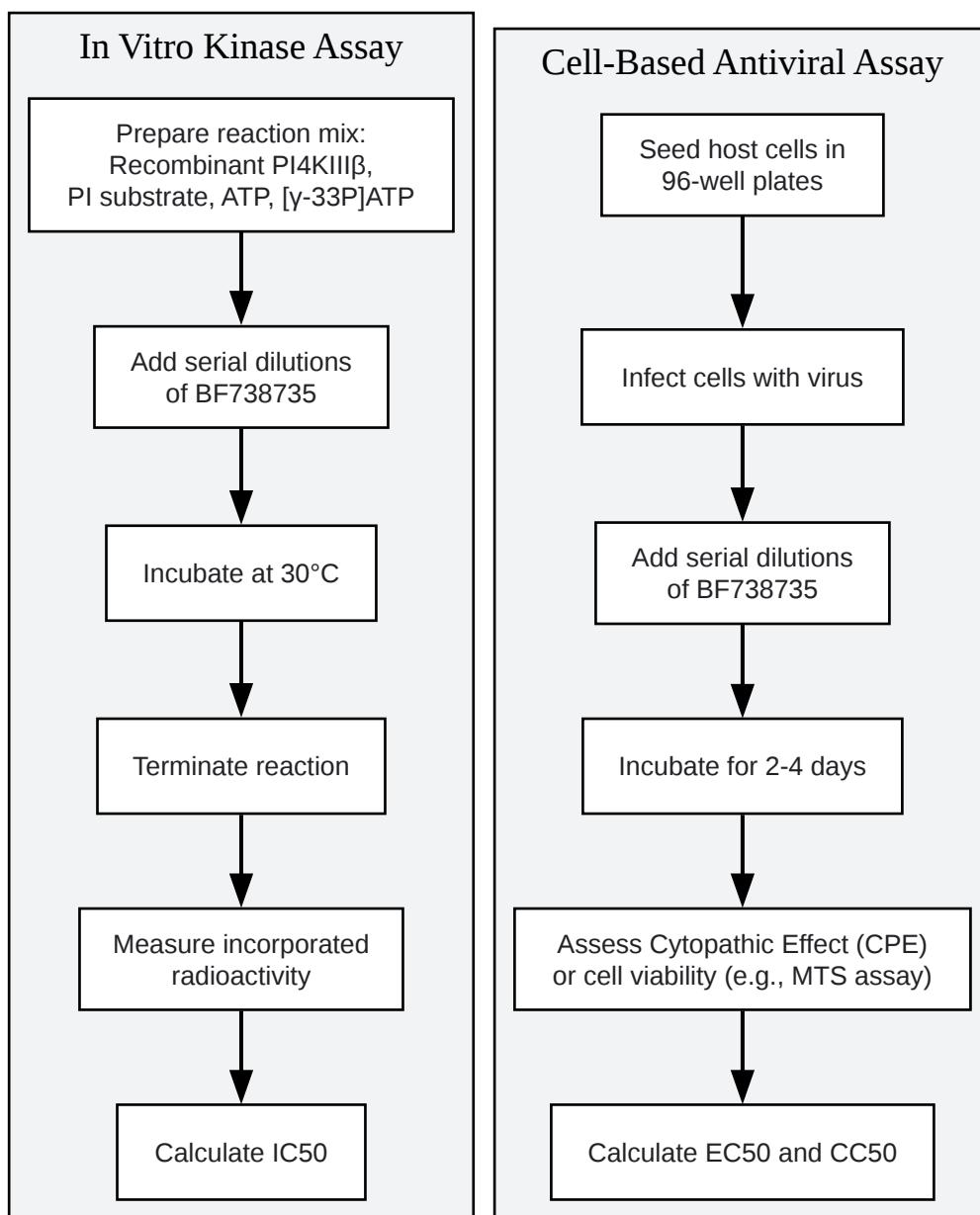
Virus (Cell Line)	EC50 (nM)	CC50 (μM)	Selectivity Index (CC50/EC50)	Reference
Human Rhinovirus 14 (HeLa)	4 - 31	11 - 65	>350	[1][2][4]
Coxsackievirus B3 (BGM)	77	11 - 65	>142	[1][4]
Poliovirus (Vero)	4 - 31	11 - 65	>350	[2]
Enterovirus 71 (RD)	4 - 31	11 - 65	>350	[2]
Hepatitis C Virus (HCV) Genotype 1b (Huh-7)	56	>30	>535	[5]

Signaling Pathways and Experimental Workflows



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Caption: PI4KIIIβ signaling pathway and the inhibitory action of **BF738735**.



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Caption: General experimental workflows for in vitro and cell-based assays.

Experimental Protocols

In Vitro PI4KIIIβ Kinase Assay

This protocol is designed to determine the in vitro inhibitory activity of **BF738735** against recombinant PI4KIIIβ.

Materials:

- Recombinant human PI4KIII β
- Phosphatidylinositol (PI) and Phosphatidylserine (PS) substrate
- Kinase reaction buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.05% Triton X-100)
- **BF738735** stock solution (in DMSO)
- ATP solution
- [γ -³³P]ATP
- Phosphoric acid (to terminate the reaction)
- Scintillation counter and vials

Procedure:

- Prepare serial dilutions of **BF738735** in kinase reaction buffer.
- In a reaction tube, combine the recombinant PI4KIII β enzyme and the PI:PS substrate.
- Add the diluted **BF738735** or DMSO (vehicle control) to the enzyme/substrate mixture and pre-incubate for 15 minutes at room temperature.
- Initiate the kinase reaction by adding a mixture of ATP and [γ -³³P]ATP. The final ATP concentration should be at or near the K_m for PI4KIII β .
- Incubate the reaction at 30°C for 60-90 minutes.[\[4\]](#)
- Terminate the reaction by adding phosphoric acid.[\[4\]](#)
- Spot the reaction mixture onto a filter paper or membrane that binds lipids.
- Wash the filter paper extensively to remove unincorporated [γ -³³P]ATP.

- Measure the incorporated radioactivity using a scintillation counter.[\[4\]](#)
- Calculate the percent inhibition for each **BF738735** concentration relative to the vehicle control.
- Determine the IC50 value by fitting the data to a dose-response curve using appropriate software.

Cell-Based Antiviral Assay (CPE Reduction)

This protocol is used to determine the 50% effective concentration (EC50) of **BF738735** in protecting cells from virus-induced cytopathic effect (CPE).

Materials:

- Susceptible host cell line (e.g., HeLa for rhinovirus, Vero for poliovirus)
- Complete growth medium (e.g., MEM with 10% FBS)
- Virus stock with a known titer (TCID50 or PFU/mL)
- **BF738735** stock solution (in DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., MTS, CellTiter-Glo®)
- Plate reader

Procedure:

- Seed the host cells into a 96-well plate at a density that will result in a confluent monolayer after 24 hours.
- On the following day, remove the growth medium and infect the cells with the virus at a multiplicity of infection (MOI) that causes complete CPE within 2-4 days. A typical infection volume is 100 μ L per well.
- After a 1-2 hour adsorption period, remove the virus inoculum.[\[4\]](#)

- Add 100 μ L of fresh medium containing serial dilutions of **BF738735** to the infected cells. Include a virus control (no compound) and a cell control (no virus, no compound).
- Incubate the plate at the optimal temperature for virus replication (e.g., 37°C) for 2-4 days, or until complete CPE is observed in the virus control wells.^[4]
- Assess cell viability by adding a cell viability reagent according to the manufacturer's instructions.
- Measure the absorbance or luminescence using a plate reader.
- Calculate the percent protection for each **BF738735** concentration relative to the virus and cell controls.
- Determine the EC50 value by fitting the data to a dose-response curve.

Cytotoxicity Assay

This protocol is performed in parallel with the antiviral assay to determine the 50% cytotoxic concentration (CC50) of **BF738735**.

Materials:

- Same as for the Cell-Based Antiviral Assay, excluding the virus.

Procedure:

- Seed the host cells into a 96-well plate as described for the antiviral assay.
- On the following day, remove the growth medium.
- Add 100 μ L of fresh medium containing serial dilutions of **BF738735** to the uninfected cells. Include a cell control (no compound).
- Incubate the plate for the same duration as the antiviral assay (2-4 days).^[4]
- Assess cell viability using the same method as in the antiviral assay.

- Calculate the percent cytotoxicity for each **BF738735** concentration relative to the cell control.
- Determine the CC50 value by fitting the data to a dose-response curve.

Conclusion

BF738735 is a powerful and selective chemical probe for investigating the multifaceted roles of PI4KIII β in cellular processes and viral replication. Its well-characterized mechanism of action and the availability of robust experimental protocols make it an indispensable tool for researchers in cell biology, virology, and drug discovery. The detailed information and protocols provided in this document are intended to facilitate the effective use of **BF738735** in advancing our understanding of PI4KIII β function and its potential as a therapeutic target.

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References

- 1. In vitro Assay to Assess Efficacy of Potential Antiviral Compounds against Enterovirus D68 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 3. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. Identification of a Series of Compounds with Potent Antiviral Activity for the Treatment of Enterovirus Infections - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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